Indole-3-Carboxaldehyde Azine in Supramolecular Chemistry: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Indole-3-aldehyde azine*
CAS No.:	*1233-49-4*
Cat. No.:	*B1143390*

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Executive Summary

In the realm of supramolecular chemistry, the design of highly selective receptors and framework linkers relies heavily on molecules that offer both robust coordination sites and dynamic photophysical properties. Indole-3-carboxaldehyde azine (CAS: 1233-49-4), a symmetrical azine formed via the aldimine condensation of indole-3-carboxaldehyde with hydrazine, has emerged as a highly versatile building block[1].

Featuring an extended π -conjugated system, dual hydrogen-bond-donating indole N-H groups, and a central diimine (C=N-N=C) bridge capable of metal chelation, this compound serves as a critical motif in the development of colorimetric/fluorometric chemosensors and as an organic linker in Metal-Organic Frameworks (MOFs)[2]. This whitepaper provides an in-depth mechanistic analysis of its supramolecular applications, supported by self-validating experimental protocols.

Structural and Photophysical Foundations

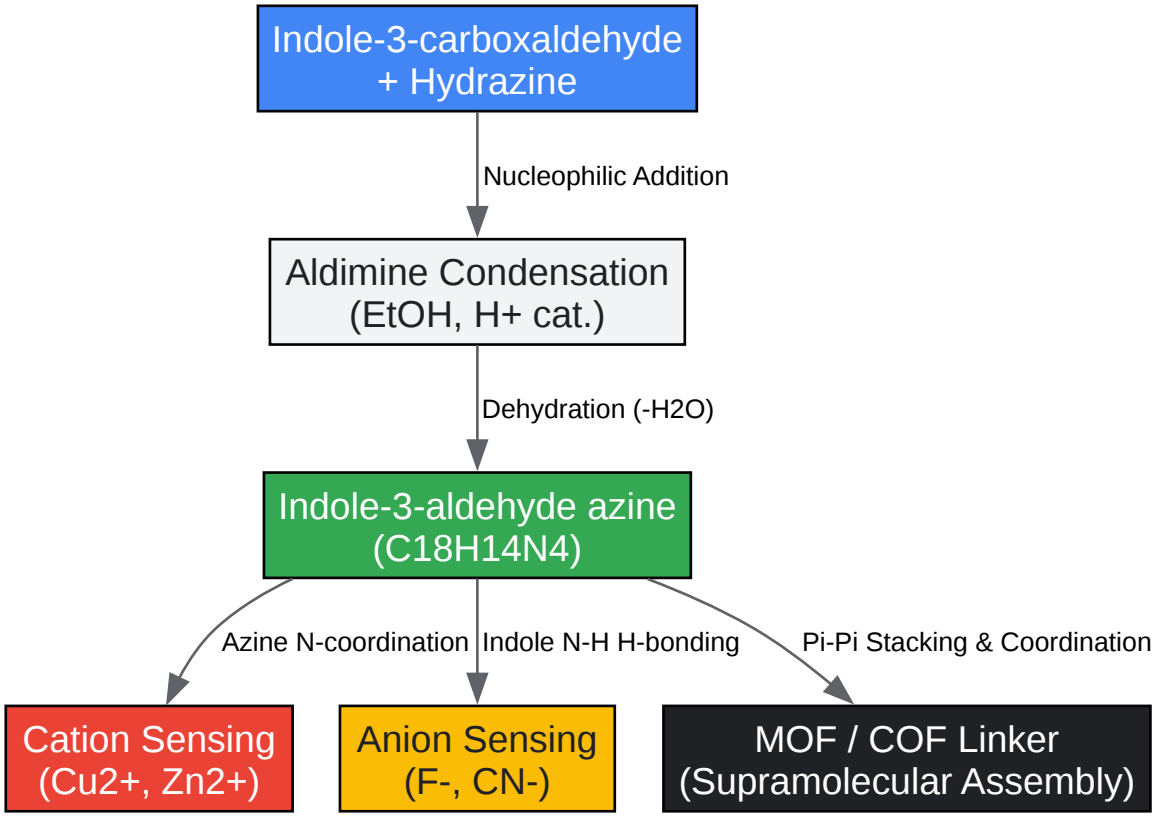
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The utility of **indole-3-aldehyde azine** stems directly from its crystallographic and electronic architecture. X-ray crystallographic studies reveal that the molecule adopts a highly planar conformation in the solid state, stabilized by extensive intermolecular hydrogen bonding and π−π stacking interactions[3].

Causality of Photophysical Behavior

- Intramolecular Charge Transfer (ICT): The indole rings act as strong electron donors, while the central azine bridge acts as an electron acceptor. This "push-pull" electronic configuration facilitates a strong ICT process. Any supramolecular interaction that alters the electron density of the indole ring (e.g., deprotonation by an anion) will dramatically modulate the ICT, leading to a visible bathochromic (red) shift in the absorption spectrum.

- Isomerization and Fluorescence: In its free state, the molecule exhibits weak fluorescence due to non-radiative decay pathways driven by the free rotation around the C-C and C=N bonds of the azine linker. When these bonds are locked via metal coordination, non-radiative decay is suppressed, triggering a strong Chelation-Enhanced Fluorescence (CHEF) effect[4].



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Synthesis and supramolecular application workflow of **indole-3-aldehyde azine**.

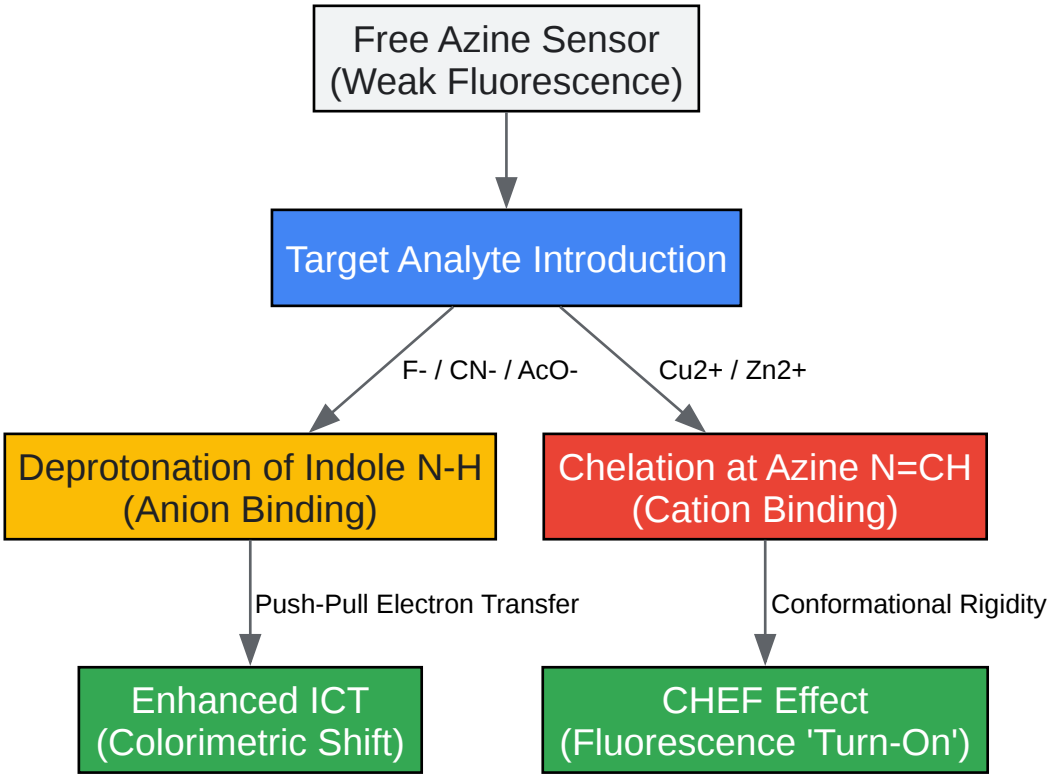
Supramolecular Applications

Dual-Mode Chemosensors for Anions and Cations

Indole-based azines are highly prized for their ability to perform logic-gate sensing.

- Anion Recognition: Highly basic anions such as Fluoride (F^-) and Cyanide (CN^-) interact with the acidic N-H protons of the indole rings. Initial hydrogen bonding progresses to full deprotonation at higher anion equivalents. This deprotonation drastically increases the electron density on the indole moiety, amplifying the ICT effect and resulting in a distinct "naked-eye" colorimetric change (typically from colorless/pale yellow to deep orange/red)[5].

- Cation Recognition: Transition metals, particularly Cu^{2+} and Zn^{2+} , coordinate directly with the lone pairs of the azine nitrogen atoms. This chelation restricts the C=N bond isomerization, activating the CHEF mechanism and resulting in a sharp "turn-on" fluorescent response[6].



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Photophysical sensing mechanism via ICT and CHEF pathways.

Metal-Organic Frameworks (MOFs) and Photocatalysis

Beyond discrete sensing, **indole-3-aldehyde azine** acts as an extended organic linker in the fabrication of MOFs. Recent advancements have utilized this azine to construct solar-light-responsive MOFs (e.g., Cd-MOF and Cu-MOF) for the photocatalytic degradation of organic pollutants like 2-chlorophenol. The nitrogen-rich azine backbone facilitates metal coordination, while the indole rings narrow the bandgap of the resulting framework, enhancing visible-light absorption and electron-hole pair separation[2],[7].

Experimental Methodologies

Protocol: Synthesis of Indole-3-Carboxaldehyde Azine

This protocol is designed as a self-validating system. The choice of solvent and catalyst ensures high atom economy and simplifies purification via precipitation.

Reagents:

- Indole-3-carboxaldehyde (2.0 mmol)
- Hydrazine hydrate (80% aqueous, 1.0 mmol)
- Absolute Ethanol (20 mL)
- Glacial Acetic Acid (2-3 drops)

Step-by-Step Methodology:

- Dissolution: Suspend 2.0 mmol of indole-3-carboxaldehyde in 20 mL of absolute ethanol in a 50 mL round-bottom flask. Causality: Ethanol is chosen as a polar protic solvent that dissolves the aldehyde upon heating but poorly solvates the highly planar azine product, driving precipitation.
- Catalysis: Add 2-3 drops of glacial acetic acid. Causality: The Brønsted acid protonates the carbonyl oxygen, increasing its electrophilicity and accelerating the nucleophilic attack by hydrazine.

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- Condensation: Add 1.0 mmol of hydrazine hydrate dropwise while stirring. Causality: A strict 2:1 stoichiometric ratio is critical to prevent the reaction from stalling at the mono-hydrazone intermediate.
- Reflux: Heat the mixture to reflux (approx. 78 °C) for 3–4 hours under a nitrogen atmosphere. Monitor the reaction via TLC (Eluent: Hexane/Ethyl Acetate 1:1).
- Isolation: Allow the reaction to cool slowly to room temperature. A yellow/orange precipitate will form. Filter the solid under vacuum and wash with cold ethanol (2 × 5 mL).
- Self-Validation (Characterization):
  - Melting Point: Verify the MP is between 310–312 °C[8]. A depressed MP indicates mono-hydrazone contamination.
  - 1H-NMR (DMSO-d6): Confirm the disappearance of the aldehyde proton (~9.9 ppm) and the appearance of the highly deshielded azine proton (CH=N) at ~8.7 ppm. The indole N-H proton should appear as a broad singlet around 11.6 ppm.

Protocol: Photophysical Titration for Cu2+ Sensing

- Stock Solution: Prepare a 1.0×10−4 M solution of the synthesized azine in a mixed solvent system (e.g., CH3CN/HEPES buffer, pH 7.4, 1:1 v/v) to ensure both solubility and biological relevance.
- Analyte Preparation: Prepare 1.0×10−2 M aqueous stock solutions of various metal chlorides (Cu2+,Zn2+,Fe3+,Na+,K+).
- Titration: Transfer 2.0 mL of the azine solution to a quartz cuvette. Incrementally add the Cu2+ stock solution (0 to 10 equivalents) using a microsyringe.
- Validation: Record the fluorescence emission spectra (λex≈365 nm) after each addition. A successful CHEF response will manifest as a dramatic increase in emission intensity at ~550 nm. Plot the fluorescence intensity against [Cu2+] to calculate the Limit of Detection (LOD) using the 3σ/k method.

Quantitative Data Presentation

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The following table summarizes the core physicochemical and analytical parameters of **indole-3-aldehyde azine** to aid in comparative supramolecular studies[1],[8],[9].

Parameter	Value / Characteristic	Analytical Significance
Molecular Formula	C18H14N4	High nitrogen content (19.5%) ideal for metal coordination.
Molecular Weight	286.33 g/mol	Standardized mass for precise molarity calculations in titrations.
Melting Point	310 - 312 °C	High thermal stability, suitable for solvothermal MOF synthesis.
Topological Polar Surface Area	56.3 Å²	Favorable for membrane permeability if used in live-cell imaging.
Primary Sensing Mechanism	ICT (Anions) / CHEF (Cations)	Enables dual-channel (colorimetric & fluorometric) logic gate arrays.

References

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- Base-Free Synthesis and Photophysical Properties of New Schiff Bases Containing Indole Moiety Source: ACS Omega URL:[Link]

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